

# Introduction: The Strategic Importance of 8-Bromo-5-chloroisoquinoline in Synthesis

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## Compound of Interest

Compound Name: **8-Bromo-5-chloroisoquinoline**

Cat. No.: **B152761**

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**8-Bromo-5-chloroisoquinoline** (CAS No: 927801-25-0) is a halogenated heterocyclic compound featuring an isoquinoline core.<sup>[1][2]</sup> This scaffold is of significant interest in medicinal chemistry and drug development. The bromine and chlorine substituents at the 8 and 5 positions, respectively, provide distinct and orthogonal handles for further chemical modification.<sup>[3][4]</sup> Specifically, the bromine atom is amenable to a wide array of palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the introduction of diverse aryl, heteroaryl, or alkyl groups. The chloro-substituent offers a different reactivity profile for nucleophilic aromatic substitution or other coupling strategies. This dual reactivity makes **8-Bromo-5-chloroisoquinoline** a valuable and versatile starting material for building complex molecular architectures, particularly in the synthesis of kinase inhibitors, anti-parasitic agents, and other potential therapeutic compounds.<sup>[4]</sup>

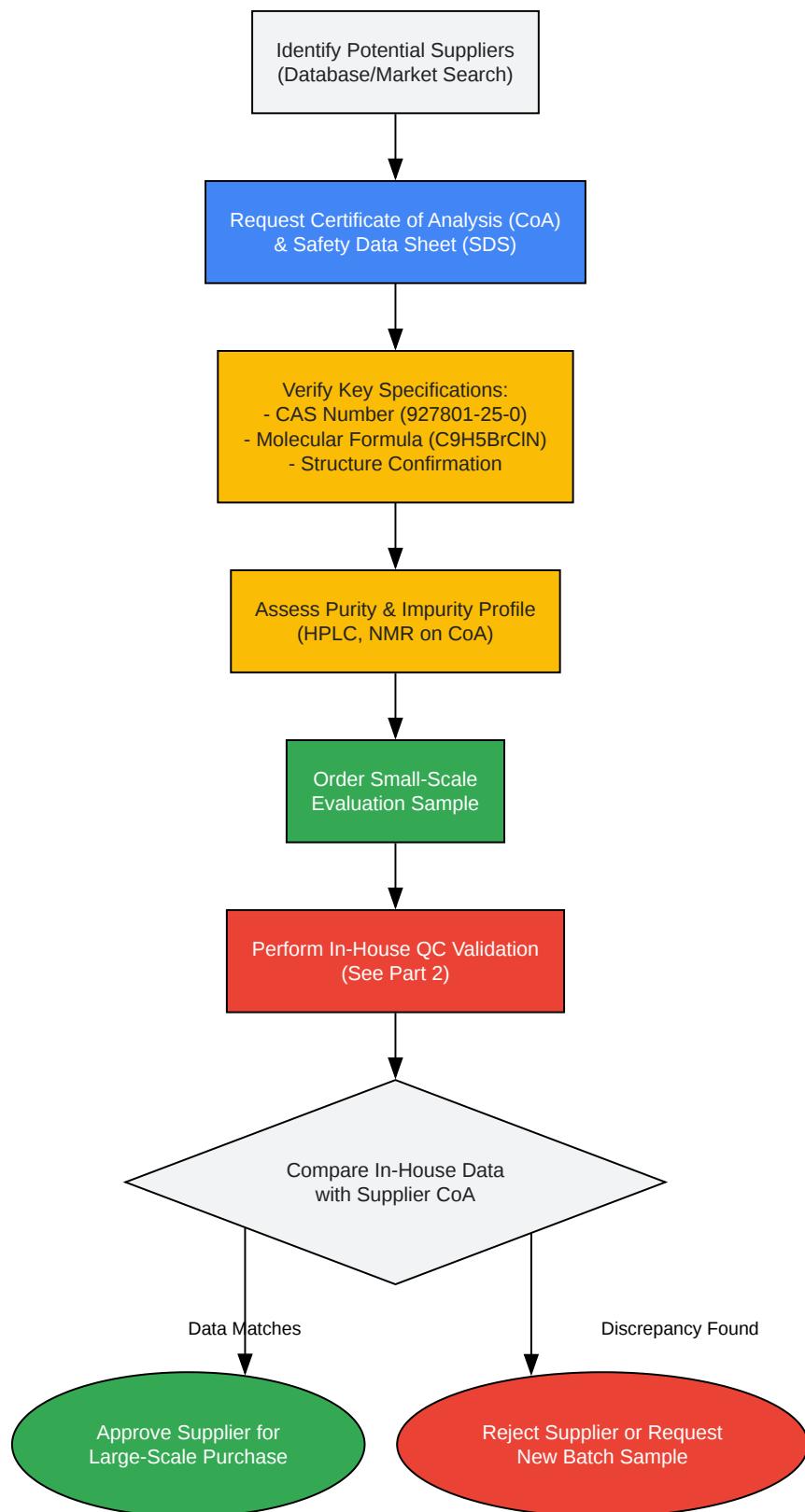
Given its role as a critical building block, the purity, consistency, and reliable supply of this reagent are paramount. The presence of isomeric or process-related impurities can have profound downstream consequences, leading to failed reactions, complex purification challenges, and erroneous biological data. This guide provides a comprehensive framework for navigating the commercial landscape of **8-Bromo-5-chloroisoquinoline**, from supplier identification to rigorous in-house quality verification.

## Part 1: Commercial Supplier Landscape and Qualification

Sourcing high-quality chemical reagents is the foundational step of any successful research campaign. The selection of a supplier should not be based solely on cost, but on a holistic assessment of quality, documentation, and reliability.

## Supplier Vetting Workflow

The process of qualifying a new supplier for a critical reagent like **8-Bromo-5-chloroisoquinoline** should be systematic. The primary objective is to mitigate risk associated with reagent quality, which can jeopardize project timelines and budgets. The following workflow illustrates a robust vetting process.



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Caption: A logical workflow for qualifying commercial suppliers of critical chemical reagents.

## Identified Commercial Suppliers

The following table summarizes publicly listed suppliers for **8-Bromo-5-chloroisoquinoline**. It is crucial for researchers to conduct their own due diligence as supplier offerings, stock levels, and quality can change.

Supplier	CAS Number	Molecular Formula	Notes
American Elements	927801-25-0	C <sub>9</sub> H <sub>5</sub> BrCIN	Offers research and commercial quantities; can produce to customer specifications. <a href="#">[1]</a> <a href="#">[5]</a>
Matrix Scientific	927801-25-0	Not specified	Lists the compound by CAS number. <a href="#">[2]</a>
BLD Pharm	2060034-41-3	Not specified	This CAS corresponds to 8-Bromo-5-chloroisoquinoline-1-carboxylic acid, a derivative. <a href="#">[6]</a>
CymitQuimica	956003-79-5	C <sub>9</sub> H <sub>5</sub> BrCIN	This CAS corresponds to the isomer 5-Bromo-8-chloroisoquinoline. <a href="#">[3]</a>

**Disclaimer:** This list is not exhaustive and does not constitute an endorsement. Researchers must independently verify the identity and quality of all procured materials.

**Causality Behind Vetting:** The most critical check is verifying the CAS number. As seen in the table, suppliers may list isomers (like 5-Bromo-8-chloroisoquinoline) or related derivatives. Using the wrong isomer would lead to a completely different product in a synthetic sequence. The Certificate of Analysis (CoA) is the supplier's statement of quality. It provides the initial data (often purity by HPLC and identity by <sup>1</sup>H NMR) against which in-house verification is compared.

## Part 2: In-House Technical & Quality Control (QC) Verification

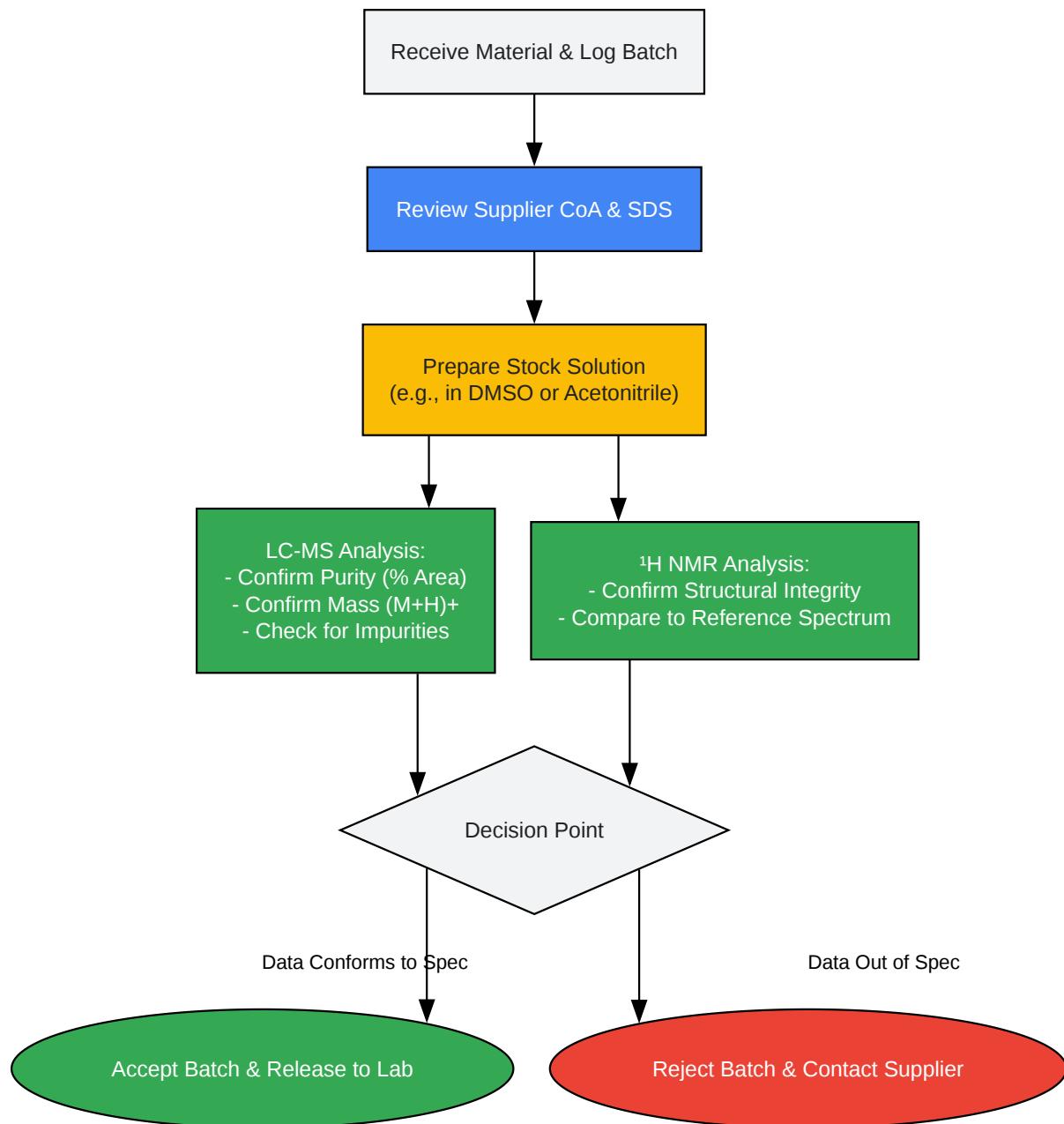
Trust in a supplier's CoA is necessary, but independent verification is scientifically prudent. An incoming material QC protocol is a self-validating system that ensures the reagent meets the standards required for your specific application.

### Core Analytical Techniques and Their Purpose

- High-Performance Liquid Chromatography (HPLC): This is the workhorse for purity assessment. It separates the main compound from impurities. The area under the peak for **8-Bromo-5-chloroisoquinoline** relative to the total area of all peaks gives the purity percentage. A diode-array detector (DAD) or UV detector is standard.
- Mass Spectrometry (MS): Often coupled with HPLC (LC-MS), this technique confirms the molecular weight of the compound. For **8-Bromo-5-chloroisoquinoline** ( $C_9H_5BrClN$ ), the expected monoisotopic mass is approximately 240.9294 Da.<sup>[7]</sup> The distinct isotopic pattern of bromine ( $^{79}Br$  and  $^{81}Br$  in ~1:1 ratio) and chlorine ( $^{35}Cl$  and  $^{37}Cl$  in ~3:1 ratio) provides a definitive signature for identity confirmation.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1H$  NMR is essential for structural confirmation. It provides information about the number of different protons, their chemical environment, and their connectivity. The spectrum should be consistent with the **8-Bromo-5-chloroisoquinoline** structure and match reference spectra if available.<sup>[8]</sup>

### Analytical Validation Workflow for Incoming Reagents

This diagram outlines a standard procedure for the analytical validation of a newly received batch of **8-Bromo-5-chloroisoquinoline**.

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Caption: A standard workflow for the in-house analytical validation of a chemical reagent.

## Experimental Protocol: LC-MS Verification

This protocol is a representative method. Specifics should be optimized for the available instrumentation.

- Objective: To confirm the identity and purity of a batch of **8-Bromo-5-chloroisoquinoline**.
- Materials:
  - **8-Bromo-5-chloroisoquinoline** sample
  - HPLC-grade Acetonitrile (ACN)
  - HPLC-grade Water
  - Formic Acid (FA)
  - Calibrated LC-MS system (e.g., UHPLC coupled to a Q-TOF or Orbitrap mass spectrometer)
- Sample Preparation:
  - Prepare a 1 mg/mL stock solution of the sample in ACN or DMSO.
  - Vortex until fully dissolved.
  - Perform a 1:100 dilution of the stock solution in a 50:50 ACN/Water mixture to create a 10 µg/mL working solution.
- LC Method:
  - Column: C18 reverse-phase column (e.g., Waters Acquity BEH C18, 1.7 µm, 2.1 x 50 mm)
  - Mobile Phase A: 0.1% Formic Acid in Water
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
  - Gradient: 5% B to 95% B over 5 minutes, hold for 1 minute, return to 5% B and re-equilibrate.

- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 2 µL
- MS Method:
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Scan Range: m/z 100-500
  - Data Analysis:
    - Extract the ion chromatogram for the expected  $[M+H]^+$  ion ( $m/z \sim 241.93668$  and its isotopic peaks).
    - Integrate the main peak in the total ion chromatogram (TIC) or UV chromatogram to determine purity.
    - Examine the mass spectrum of the main peak to confirm the mass and isotopic pattern characteristic of a compound containing one Br and one Cl atom.
- Acceptance Criteria:
  - Purity:  $\geq 98\%$  by UV area (or as required by the project).
  - Identity: Observed mass of the main peak is within 5 ppm of the theoretical mass. The isotopic pattern matches the theoretical distribution.

## Part 3: Safety, Handling, and Storage

As a halogenated aromatic compound, **8-Bromo-5-chloroisoquinoline** requires careful handling.

- Hazard Profile: While specific data for this exact compound is limited, related brominated and chlorinated heterocycles are classified as irritants.<sup>[9]</sup> They may cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[9]</sup> Always

consult the supplier-provided Safety Data Sheet (SDS) for the most accurate information.[\[9\]](#)  
[\[10\]](#)

- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, safety glasses with side shields, and nitrile gloves.[\[9\]](#)
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[\[9\]](#)[\[10\]](#) Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[9\]](#)

By implementing a rigorous sourcing and verification strategy, researchers can ensure the quality and integrity of their starting materials, leading to more reliable and reproducible scientific outcomes.

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